

Application Note: Spectrophotometric Analysis of L-Tyrosine Disodium Salt Dihydrate

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Compound of Interest

Compound Name: *L-Tyrosine disodium salt dihydrate*

Cat. No.: *B15680748*

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Audience: Researchers, scientists, and drug development professionals.

Introduction L-Tyrosine is a non-essential amino acid crucial for protein synthesis and serves as a precursor for key neurotransmitters such as dopamine, norepinephrine, and epinephrine. [1][2] Its disodium salt dihydrate form is a highly water-soluble compound, making it suitable for various pharmaceutical and biotechnological applications, including dietary supplements and cell culture media. [1][3] Accurate quantification of L-Tyrosine is vital for quality control, formulation development, and metabolic research. Spectrophotometry offers a rapid, accessible, and reliable method for its determination. This document provides detailed protocols for two spectrophotometric methods: direct analysis by UV absorption and a colorimetric method for samples with complex matrices.

Physicochemical Properties A summary of the key properties of **L-Tyrosine disodium salt dihydrate** is presented below.

Property	Value	Reference
CAS Number	122666-87-9	[1][4]
Molecular Formula	C ₉ H ₁₃ NNa ₂ O ₅	[4]
Molecular Weight	261.18 g/mol	[4]
Appearance	White to beige powder	
UV Absorption Maxima (λ _{max})	~224 nm and ~275 nm (in neutral aqueous solution)	[5]
Solubility	Highly soluble in water	[1][3]

Protocol 1: Direct Quantitative Analysis by UV Spectrophotometry

Principle This method relies on the intrinsic ultraviolet absorbance of the phenol chromophore in the L-Tyrosine side chain.[6][7] In aqueous solutions, L-Tyrosine exhibits a distinct absorption maximum at approximately 275 nm, which can be used for direct quantification by applying the Beer-Lambert law.[5] This method is ideal for pure samples or simple formulations where interfering substances that absorb in the same UV region are absent.

Experimental Protocol

1. Materials and Equipment:

- **L-Tyrosine disodium salt dihydrate** (Reference Standard)
- Deionized water or 0.1 M Phosphate Buffer (pH 7.0)
- UV-Vis Spectrophotometer
- 1 cm path length quartz cuvettes
- Calibrated analytical balance and volumetric flasks

2. Preparation of Stock and Standard Solutions:

- Stock Solution (100 µg/mL): Accurately weigh 10.0 mg of **L-Tyrosine disodium salt dihydrate** and dissolve it in a 100 mL volumetric flask with deionized water or phosphate buffer.
- Standard Solutions: Prepare a series of dilutions from the stock solution to create standards with concentrations ranging from 5 µg/mL to 50 µg/mL.

3. Spectrophotometric Measurement:

- Set the spectrophotometer to scan the UV range or to measure absorbance at the λ_{max} of L-Tyrosine (~275 nm). Use deionized water or the corresponding buffer as a blank.
- Measure the absorbance of each standard solution.
- Measure the absorbance of the unknown sample(s), ensuring the reading falls within the range of the standard curve. Dilute the sample if necessary.

4. Data Analysis:

- Construct a calibration curve by plotting the absorbance of the standards against their known concentrations.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.99 is desirable.
- Use the equation to calculate the concentration of L-Tyrosine in the unknown sample.

Experimental Workflow

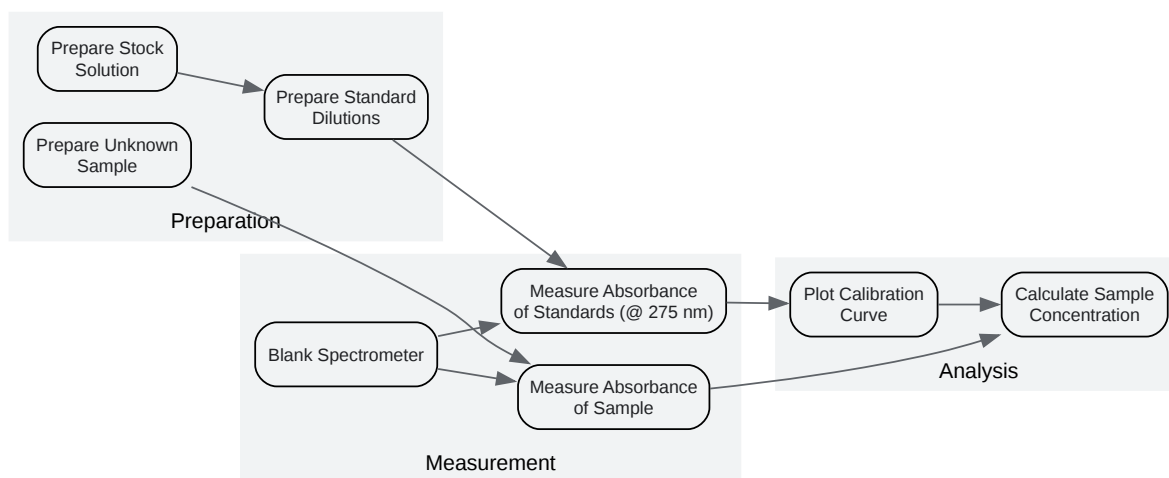


Diagram 1: UV Spectrophotometry Workflow

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Diagram 1: Workflow for direct UV spectrophotometric analysis.

Protocol 2: Quantitative Analysis by Colorimetric Derivatization

Principle For complex samples like pharmaceutical formulations, direct UV measurement can be compromised by interference from excipients.^{[8][9]} A more selective method involves derivatizing L-Tyrosine with 4-chloro-7-nitrobenzo-2-oxa-1,3-diazole (NBD-Cl). NBD-Cl reacts with the primary amino group of L-Tyrosine in an alkaline medium (pH 10.0) to yield a stable, orange-colored product that can be quantified in the visible spectrum at 388 nm, thereby avoiding UV-region interference.^{[8][9][10]}

Experimental Protocol

1. Materials and Equipment:

- **L-Tyrosine disodium salt dihydrate**
- NBD-Cl (7-Chloro-4-nitrobenzoxadiazole)
- Borate buffer (pH 10.0)
- Deionized water
- Visible Spectrophotometer and 1 cm glass or quartz cuvettes
- Water bath or heating block (set to 70°C)

2. Preparation of Solutions:

- L-Tyrosine Stock Solution (100 µg/mL): Prepare as described in Protocol 1. From this, create working standards (e.g., 10-50 µg/mL).[\[8\]](#)
- NBD-Cl Solution (0.024% w/v): Dissolve 24 mg of NBD-Cl in 100 mL of deionized water. This solution should be freshly prepared.[\[8\]](#)[\[9\]](#)
- Borate Buffer (pH 10.0): Prepare a standard borate buffer and adjust the pH to 10.0.

3. Derivatization Procedure:

- To a series of 10 mL volumetric flasks, add aliquots of the standard solutions to achieve final concentrations of 10, 20, 30, 40, and 50 µg/mL.
- Add 1.0 mL of borate buffer (pH 10.0) to each flask.[\[8\]](#)
- Add 2.0 mL of the 0.024% NBD-Cl solution.[\[8\]](#)[\[9\]](#)
- Incubate the flasks in a water bath at 70°C for 25 minutes.[\[8\]](#)[\[9\]](#)
- After incubation, cool the flasks to room temperature and bring the volume up to 10 mL with deionized water.
- Prepare a reagent blank using the same procedure but substituting the L-Tyrosine solution with deionized water.

4. Spectrophotometric Measurement:

- Set the spectrophotometer to 388 nm and use the reagent blank to zero the instrument.[\[8\]](#)
- Measure the absorbance of each standard and the unknown sample(s).

5. Data Analysis:

- Construct a calibration curve and perform linear regression as described in Protocol 1 to determine the concentration of the unknown sample.

Optimized Method Parameters

Parameter	Optimized Value	Reference
Derivatizing Reagent	4-chloro-7-nitrobenzo-2-oxa-1,3-diazole (NBD-Cl)	[8] [10]
Reaction pH	10.0 (Borate Buffer)	[8] [9]
Reaction Temperature	70°C	[8]
Reaction Time	25 minutes	[8]
Wavelength (λ_{max})	388 nm	[8] [10]
Linearity Range	10 - 50 $\mu\text{g/mL}$	[10]
Limit of Detection (LOD)	2.85 $\mu\text{g/mL}$	[10]
Limit of Quantification (LOQ)	8.6 $\mu\text{g/mL}$	[10]

Experimental Workflow

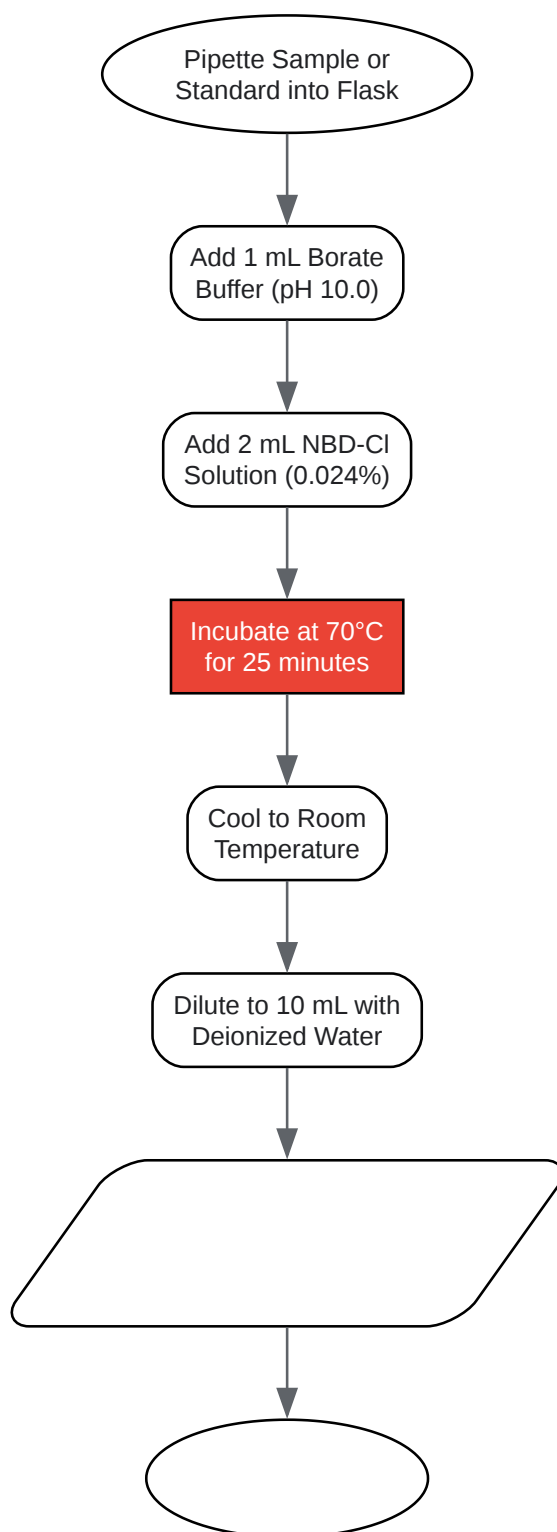


Diagram 2: NBD-Cl Derivatization Workflow

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Diagram 2: Workflow for colorimetric analysis using NBD-Cl.

Application: Relevance in Signaling Pathways

L-Tyrosine is a fundamental component of cellular signaling. Tyrosine residues within proteins are key targets for phosphorylation by tyrosine kinases.^[2]^[11] This process is a critical "on-off" switch in many signal transduction pathways that regulate cell growth, differentiation, and metabolism.^[11] Receptor Tyrosine Kinases (RTKs), for example, are activated by ligand binding, which induces receptor dimerization and autophosphorylation on specific tyrosine residues. These newly formed phosphotyrosine sites act as docking points for downstream signaling proteins, propagating the signal into the cell.^[12]

Receptor Tyrosine Kinase (RTK) Activation Pathway

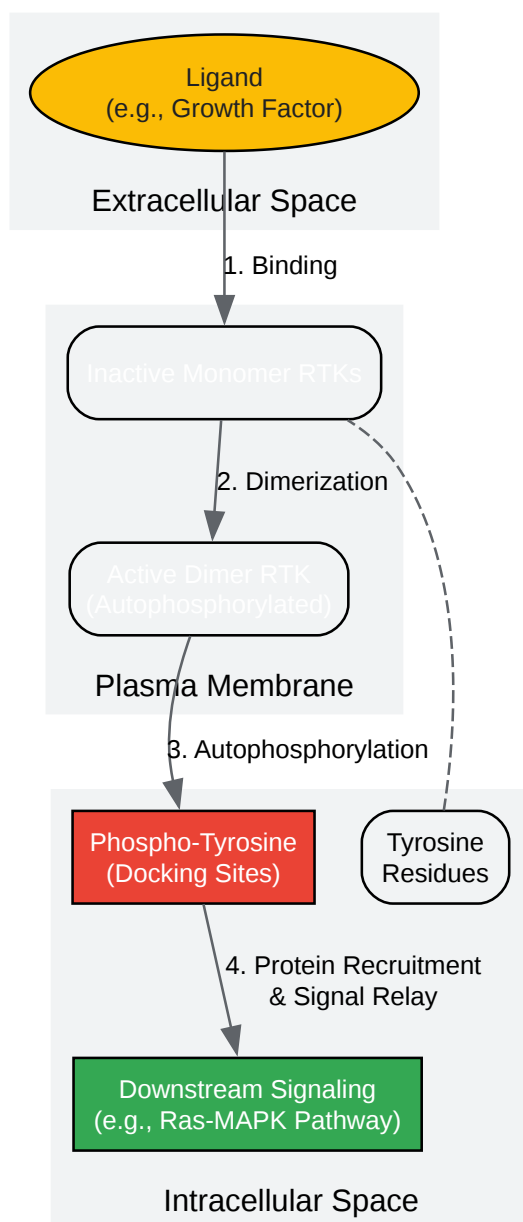


Diagram 3: Simplified RTK Signaling Pathway

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Diagram 3: Tyrosine phosphorylation in RTK signal transduction.

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